

Application Note: Protocol for the Purification of 2-Iodopropane by Distillation

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Compound of Interest

Compound Name: 2-Iodopropane

Cat. No.: B1618665

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Iodopropane (isopropyl iodide) is a versatile organoiodine compound widely utilized as an alkylating agent in organic synthesis and as an intermediate in the production of pharmaceuticals and other specialty chemicals.[1][2][3] Commercial or synthetically prepared 2-iodopropane often contains impurities such as unreacted starting materials, byproducts, or decomposition products like free iodine, which imparts a brownish color to the liquid.[4] Its instability, particularly its sensitivity to light and air, can lead to decomposition, further reducing its purity over time.[1][4][5]

Distillation is a robust and common laboratory technique for purifying volatile liquids based on differences in boiling points.[6] This protocol provides a detailed procedure for the purification of 2-iodopropane by simple distillation, including a pre-treatment step to remove free iodine. This method is effective for separating 2-iodopropane from non-volatile impurities and from other volatile substances with significantly different boiling points.

Materials and Equipment

Chemicals & Reagents	Glassware & Equipment
Crude 2-Iodopropane	Round-bottom flask (distilling flask)
Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), 5% aqueous solution	Condenser (Liebig or similar)
Anhydrous magnesium sulfate (MgSO_4) or calcium chloride (CaCl_2)	Thermometer and adapter
Copper powder or wire (as a stabilizer)[4]	Receiving flask
Boiling chips	Heating mantle with a stirrer or oil bath
Separatory funnel	
Glass funnel	
Beakers and Erlenmeyer flasks	
Laboratory stand and clamps	
Vacuum adapter (optional, for reduced pressure distillation)	

Safety Precautions

2-Iodopropane is a flammable liquid and vapor that is harmful if swallowed and causes skin and serious eye irritation. It is also sensitive to light and air.[4][5]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[7][8]
- Ventilation: Handle 2-iodopropane in a well-ventilated fume hood to avoid inhalation of vapors.[7][9]
- Fire Safety: Keep away from heat, sparks, open flames, and hot surfaces.[9] Use a heating mantle or oil bath for heating; never an open flame. Ensure fire-extinguishing equipment is readily available.

- Handling: Avoid contact with skin, eyes, and clothing.[7] In case of contact, flush the affected area with plenty of water.[7][9]
- Storage: Store purified 2-iodopropane in a tightly sealed, amber glass bottle to protect it from light, in a cool, dry, and well-ventilated area.[4][7] Adding a small piece of copper wire or powder as a stabilizer is recommended for long-term storage.[4]

Experimental Protocol

This protocol is divided into three main stages: pre-distillation treatment, distillation, and post-distillation handling.

4.1. Pre-distillation Treatment (Removal of Free Iodine)

- Place the crude 2-iodopropane in a separatory funnel.
- Add an equal volume of a 5% aqueous solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$).
- Stopper the funnel and shake vigorously for 1-2 minutes, periodically venting the funnel to release any pressure. The brownish color from free iodine should disappear as it is reduced to colorless iodide ions.
- Allow the layers to separate. The lower, denser layer is the 2-iodopropane.
- Drain the lower organic layer into a clean, dry Erlenmeyer flask. Discard the upper aqueous layer.
- To dry the 2-iodopropane, add a suitable amount of a drying agent like anhydrous magnesium sulfate (MgSO_4) or calcium chloride (CaCl_2).[4][10]
- Swirl the flask gently and let it stand for 10-15 minutes until the liquid is clear, indicating that the water has been absorbed.
- Filter the dried 2-iodopropane through a fluted filter paper or a cotton plug in a funnel into a clean, dry round-bottom flask (the distilling flask).

4.2. Distillation

- Add a few boiling chips to the distilling flask containing the dried 2-iodopropane.
- Assemble the simple distillation apparatus as shown in the workflow diagram below. Ensure all joints are properly sealed.
- Place the thermometer bulb so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures an accurate reading of the vapor temperature as it enters the condenser.
- Begin circulating cold water through the condenser.
- Gently heat the distilling flask using a heating mantle or an oil bath.
- As the liquid begins to boil, observe the temperature on the thermometer. The temperature will rise and then stabilize at the boiling point of 2-iodopropane.
- Collect the fraction that distills at a constant temperature. The literature boiling point of 2-iodopropane is approximately 88-90 °C at atmospheric pressure.^[4]
- Discard any initial distillate (forerun) that comes over at a lower temperature.
- Stop the distillation when only a small amount of liquid remains in the distilling flask. Never distill to dryness.

4.3. Post-distillation Handling

- Allow the apparatus to cool down completely before disassembling.
- Transfer the purified 2-iodopropane to a pre-weighed, dry, amber glass bottle for storage.
- Add a small piece of copper wire or a small amount of copper powder to stabilize the purified product.^[4]
- Seal the bottle tightly and store it in a cool, dark, and well-ventilated place.

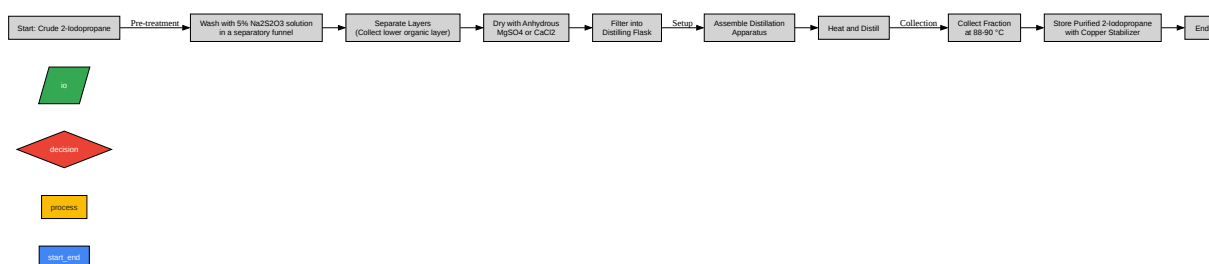
Data Presentation

The following table summarizes the key physical properties of 2-iodopropane, which can be used to assess the purity of the distilled product.

Property	Value
Boiling Point	88-90 °C[4]
Density (at 25 °C)	~1.703 g/mL[4]
Refractive Index (n ²⁰ /D)	~1.498[4]
Appearance	Clear, colorless to light yellow liquid[4]
Expected Purity (Post-Distillation)	>99% (by GC analysis)

Experimental Workflow Visualization

The following diagram illustrates the workflow for the purification of 2-iodopropane by distillation.



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